

In-Depth Technical Guide: Diheptyl Phthalate-d4

Safety Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diheptyl phthalate-d4*

Cat. No.: *B568791*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **Diheptyl phthalate-d4**. Due to the limited availability of a complete Safety Data Sheet (SDS) for the deuterated form, this guide leverages data from the non-deuterated Di-n-heptyl phthalate, alongside specific research findings for the d4 variant. All information is presented to support risk assessment and safe handling in a research and development setting.

Section 1: Chemical and Physical Properties

The fundamental physical and chemical properties of **Diheptyl phthalate-d4** and its non-deuterated counterpart are summarized below. These values are essential for understanding the substance's behavior under various laboratory conditions.

Property	Diheptyl phthalate-d4	Di-n-heptyl phthalate
CAS Number	358731-41-6	3648-21-3[1]
Molecular Formula	C ₂₂ H ₃₀ D ₄ O ₄ [2]	C ₂₂ H ₃₄ O ₄ [1]
Molecular Weight	366.53 g/mol [2]	362.51 g/mol
Appearance	Neat/Light yellow liquid[1][2]	Light yellow liquid[1]
Boiling Point	No data available	194 - 196 °C (381.2 - 384.8 °F) [1]
Melting Point	No data available	No data available[1]
Flash Point	No data available	No information available[1]
Solubility	No data available	No information available[1]
Synonyms	1,2-Benzene-3,4,5,6-d4-dicarboxylic acid, diheptyl ester; Phthalic Acid, Bis-heptyl Ester D4[2]	Phthalic acid di-n-heptyl ester[1]

Section 2: Toxicological Data and Hazard Identification

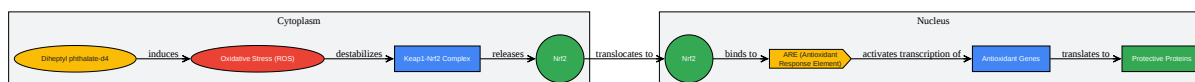
Toxicological information is critical for assessing potential health risks. The following table summarizes the known hazards associated with Di-n-heptyl phthalate, which should be considered as potential risks for the d4 variant in the absence of specific data.

Hazard Type	Finding for Di-n-heptyl phthalate
Acute Toxicity	No data available
Skin Corrosion/Irritation	May cause mild skin irritation.[3]
Eye Damage/Irritation	May cause slight or mild eye irritation.[3]
Ingestion	Harmful if swallowed. May cause digestive tract irritation.[3]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.
Specific Target Organ Toxicity	No data available

Section 3: Signaling Pathway Activation

Research has shown that isotope-labelled Di-n-heptyl phthalate is an activator of the Nrf2-mediated antioxidant response. This pathway is a critical cellular defense mechanism against oxidative stress.

The Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway is a primary regulator of cellular resistance to oxidants. Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1, which facilitates its degradation. Upon exposure to oxidative stress, such as that induced by **Diheptyl phthalate-d4**, Nrf2 is released from Keap1 and translocates to the nucleus. In the nucleus, it binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant genes, leading to their transcription. This results in the production of protective enzymes and proteins.



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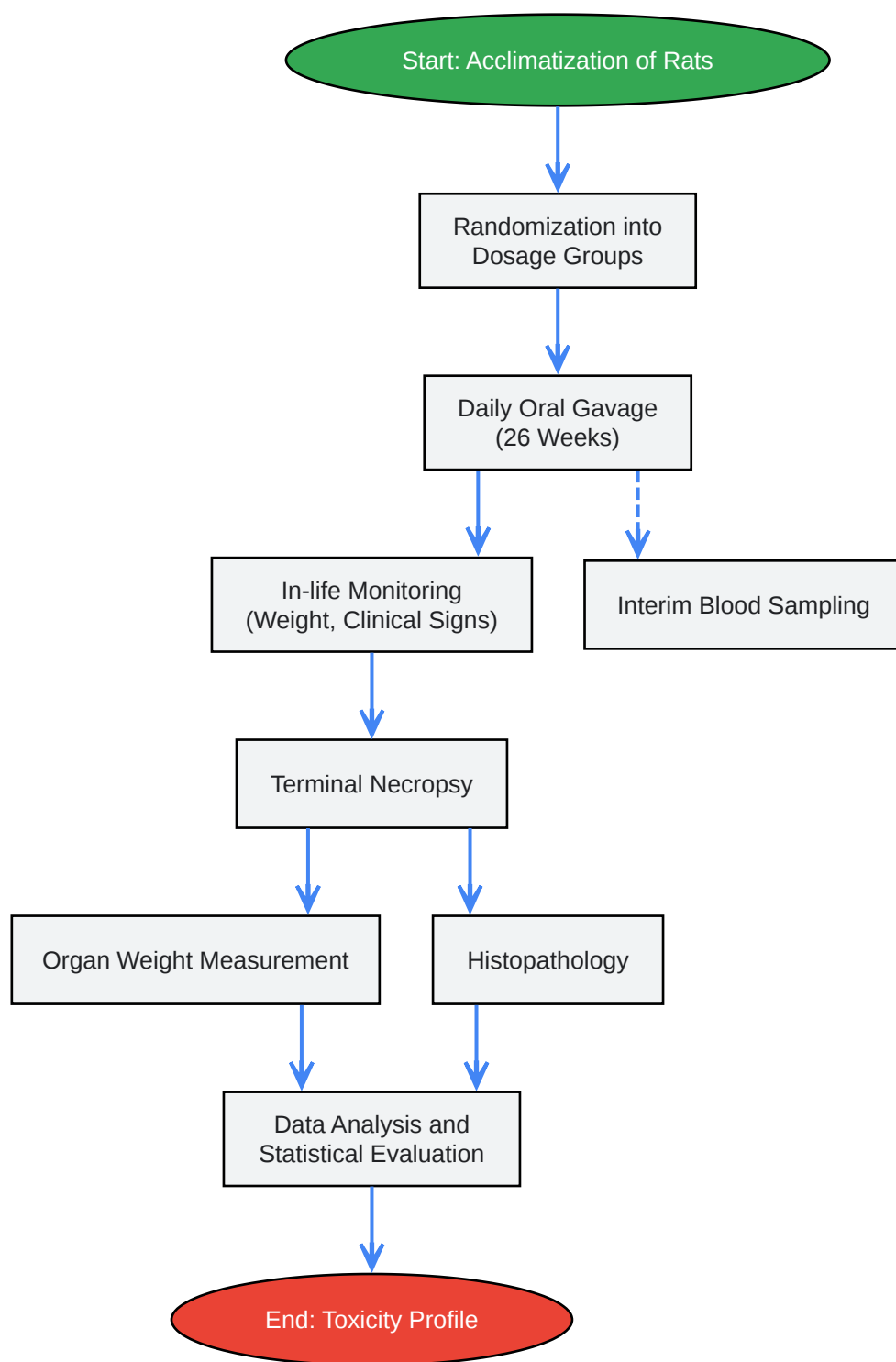
Nrf2-Mediated Antioxidant Response Pathway

Section 4: Experimental Protocols

While detailed, step-by-step protocols for **Diheptyl phthalate-d4** are not publicly available, the methodologies can be inferred from studies on the non-deuterated form.

26-Week Oral Toxicity Study in Rats (Adapted from Fukushima et al., 2014)

- Objective: To evaluate the long-term oral toxicity of diheptyl phthalate.
- Animal Model: Male F344 rats.
- Administration: The test substance was administered daily via gavage.
- Dosage Groups: Typically includes a control group (vehicle only) and multiple dose groups (e.g., low, mid, high dose).
- Duration: 26 weeks.
- Parameters Monitored:
 - Body weight and food/water consumption.
 - Hematology and serum biochemistry at specified intervals.
 - Organ weights at necropsy.
 - Histopathological examination of major organs and tissues.
- Key Endpoints: Assessment of pre-neoplastic lesions, cell proliferation markers (e.g., PCNA), and organ-specific toxicity.



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General Workflow for an Oral Toxicity Study

Section 5: Safe Handling and Emergency Procedures

Based on the SDS for Di-n-heptyl phthalate, the following handling and safety precautions are recommended.

Procedure	Recommendation
Handling	Avoid contact with skin and eyes. Do not breathe mist/vapors/spray. Use in a well-ventilated area. [1]
Storage	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed. Store away from strong oxidizing agents and strong bases. [1]
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin exposure. [1]
First Aid: Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
First Aid: Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention. [1]
First Aid: Inhalation	Remove from exposure, lie down. Move to fresh air. [1]
First Aid: Ingestion	Clean mouth with water. Get medical attention. [1]
Fire Fighting	Use water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam. [1]
Spill Response	Soak up with inert absorbent material. Keep in suitable, closed containers for disposal. [1]

Section 6: Conclusion

The safety profile of **Diheptyl phthalate-d4** can be reasonably inferred from its non-deuterated analogue, Di-n-heptyl phthalate. The primary known biological activity of the deuterated form is the activation of the Nrf2-mediated antioxidant response, indicating its potential to induce oxidative stress. Standard laboratory safety precautions for handling phthalate esters should be strictly followed. Further research is needed to fully characterize the specific toxicological properties of the deuterated compound.

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